



Application Notes and Protocols for In Vitro Assays Using 17-Methyltetracosanoyl-CoA

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Introduction

17-Methyltetracosanoyl-CoA is a branched-chain very-long-chain fatty acyl-CoA. Molecules of this class are increasingly recognized for their roles in cellular signaling and metabolism. Notably, branched-chain fatty acyl-CoAs have been identified as high-affinity ligands for the Peroxisome Proliferator-Activated Receptor alpha (PPARα), a key regulator of lipid metabolism. [1][2] This document provides detailed protocols for in vitro assays to investigate the biological activity of **17-Methyltetracosanoyl-CoA**, focusing on its interaction with PPARα.

Data Presentation

The following tables summarize hypothetical quantitative data for **17-Methyltetracosanoyl-CoA** based on typical results for similar branched-chain fatty acyl-CoAs.

Table 1: Binding Affinity of Fatty Acyl-CoAs to PPARα



Compound	Dissociation Constant (Kd) (nM)	Assay Method	
17-Methyltetracosanoyl-CoA	15	Fluorescence Quenching	
Phytanoyl-CoA (Reference)	10	Fluorescence Quenching	
Palmitoyl-CoA (Reference)	50	Fluorescence Quenching	

Table 2: PPARα Transactivation Activity in HepG2 Cells

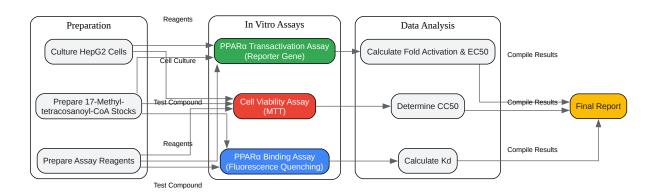
Compound (at 10 μM)	Fold Activation (vs. Vehicle)	EC50 (μM)	Assay Method
17- Methyltetracosanoyl- CoA	8.5	2.5	Dual-Luciferase Reporter Assay
WY-14643 (Positive Control)	12.0	0.5	Dual-Luciferase Reporter Assay
17- Methyltetracosanoic Acid	2.1	> 50	Dual-Luciferase Reporter Assay

Mandatory Visualizations



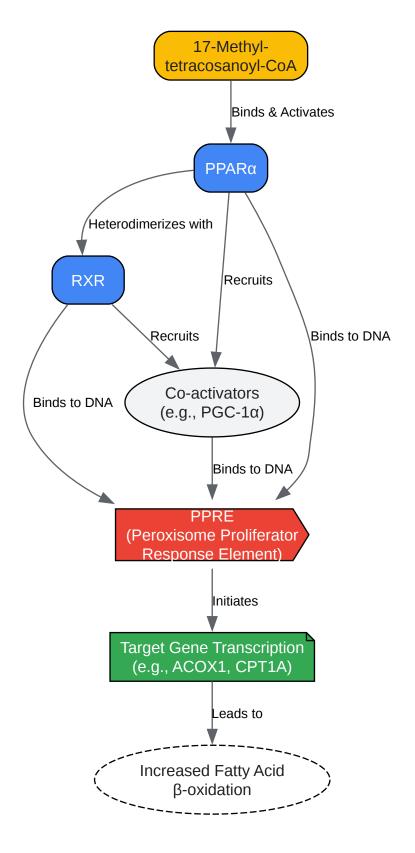
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